

In-Depth Technical Guide to 2-(Butylamino)ethanol (CAS 111-75-1)

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Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, safety protocols, and applications of **2-(Butylamino)ethanol** (CAS 111-75-1). The information is presented to be a valuable resource for laboratory work and research and development projects.

Core Properties

2-(Butylamino)ethanol, also known as N-Butylethanolamine, is a secondary amine that possesses both a hydroxyl and a secondary amine functional group.[1][2] This bifunctionality makes it a versatile chemical intermediate and additive in various industrial and research applications.[1][2] It is a colorless to pale yellow liquid with a characteristic amine-like odor.[3][4]

Physicochemical Data

The key physicochemical properties of **2-(Butylamino)ethanol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₁₅ NO	[1][2]
Molecular Weight	117.19 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1][3][4]
Odor	Amine-like	[4][5]
Boiling Point	198 - 200 °C	[4][5]
Melting Point	-2.5 °C	[4]
Density	0.891 g/cm ³ at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.444	[6]
pH	11.9 (100 g/L solution at 20 °C)	[1][5]
Water Solubility	~1000 g/L at 20 °C (Soluble)	[1][3][5]
Partition Coefficient (log Pow)	0.64 at 25 °C	[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-(Butylamino)ethanol**. While raw spectral data is extensive, this guide notes the availability of ¹H NMR, ¹³C NMR, and IR spectra for this compound.[3][7][8] Researchers can find spectral data in various chemical databases.

Safety and Handling

2-(Butylamino)ethanol is a combustible liquid and is harmful if swallowed.[5] It causes severe skin burns and serious eye damage.[1][5] Proper personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, is mandatory when handling this chemical.

Hazard Identification and Precautionary Measures

Hazard Class	GHS Classification	Precautionary Statements (Selected)
Flammability	Flammable liquids (Category 4)	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.
Acute Toxicity	Acute toxicity, Oral (Category 4)	P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Skin Corrosion	Skin corrosion (Category 1B)	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. P302 + P352: IF ON SKIN: Wash with plenty of water.
Eye Damage	Serious eye damage (Category 1)	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	892 - 1,310 mg/kg

This data is based on available safety data sheets and should be used for informational purposes. Always refer to the most current SDS before handling.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **2-(Butylamino)ethanol** are proprietary to the entities that developed them. However, this section outlines the general methodologies based on publicly available information.

General Synthesis Methodology

A common method for the synthesis of amino alcohols like **2-(Butylamino)ethanol** involves the reaction of an amine with an epoxide or a halo-alcohol. For instance, the reaction of n-butylamine with ethylene oxide would yield **2-(butylamino)ethanol**. Another approach involves the catalytic amination of diethylene glycol with tert-butylamine in the presence of hydrogen and a copper-containing catalyst.^[5] The reaction is typically carried out at elevated temperatures and pressures.^[5] Purification of the final product is generally achieved through distillation.

Analytical Characterization

Purity Determination (Gas Chromatography - GC): The purity of **2-(Butylamino)ethanol** is often determined using gas chromatography. A typical protocol would involve:

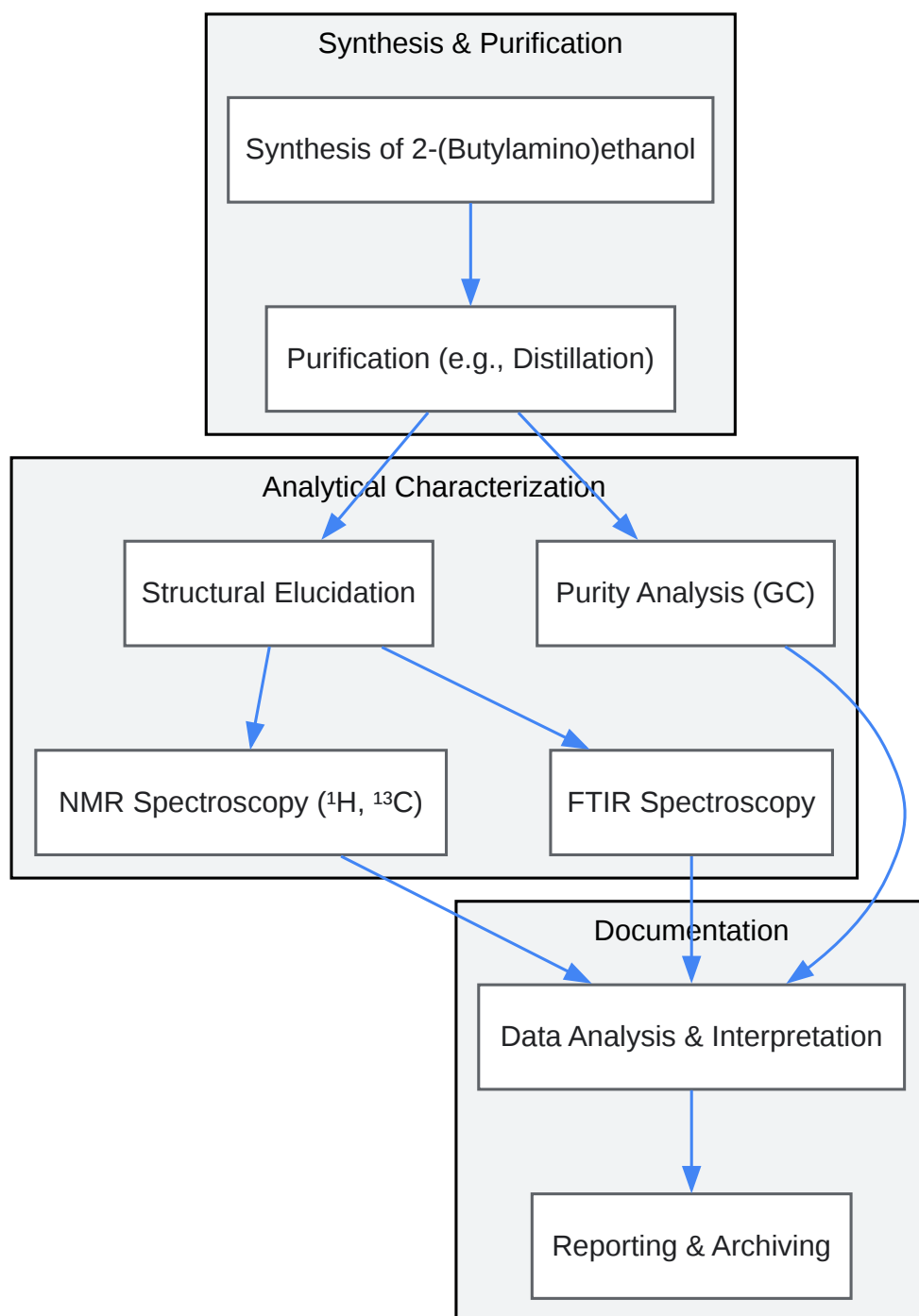
- **Instrument:** A gas chromatograph equipped with a flame ionization detector (FID).
- **Column:** A capillary column suitable for amine analysis, such as one with a polyethylene glycol stationary phase.
- **Carrier Gas:** Helium or nitrogen.
- **Temperature Program:** An initial oven temperature held for a few minutes, followed by a ramp up to a final temperature to ensure the elution of all components.
- **Injection:** A small volume of the sample, either neat or diluted in a suitable solvent like methanol or ethanol, is injected.
- **Analysis:** The peak area of **2-(Butylamino)ethanol** is compared to the total area of all peaks to determine its purity.

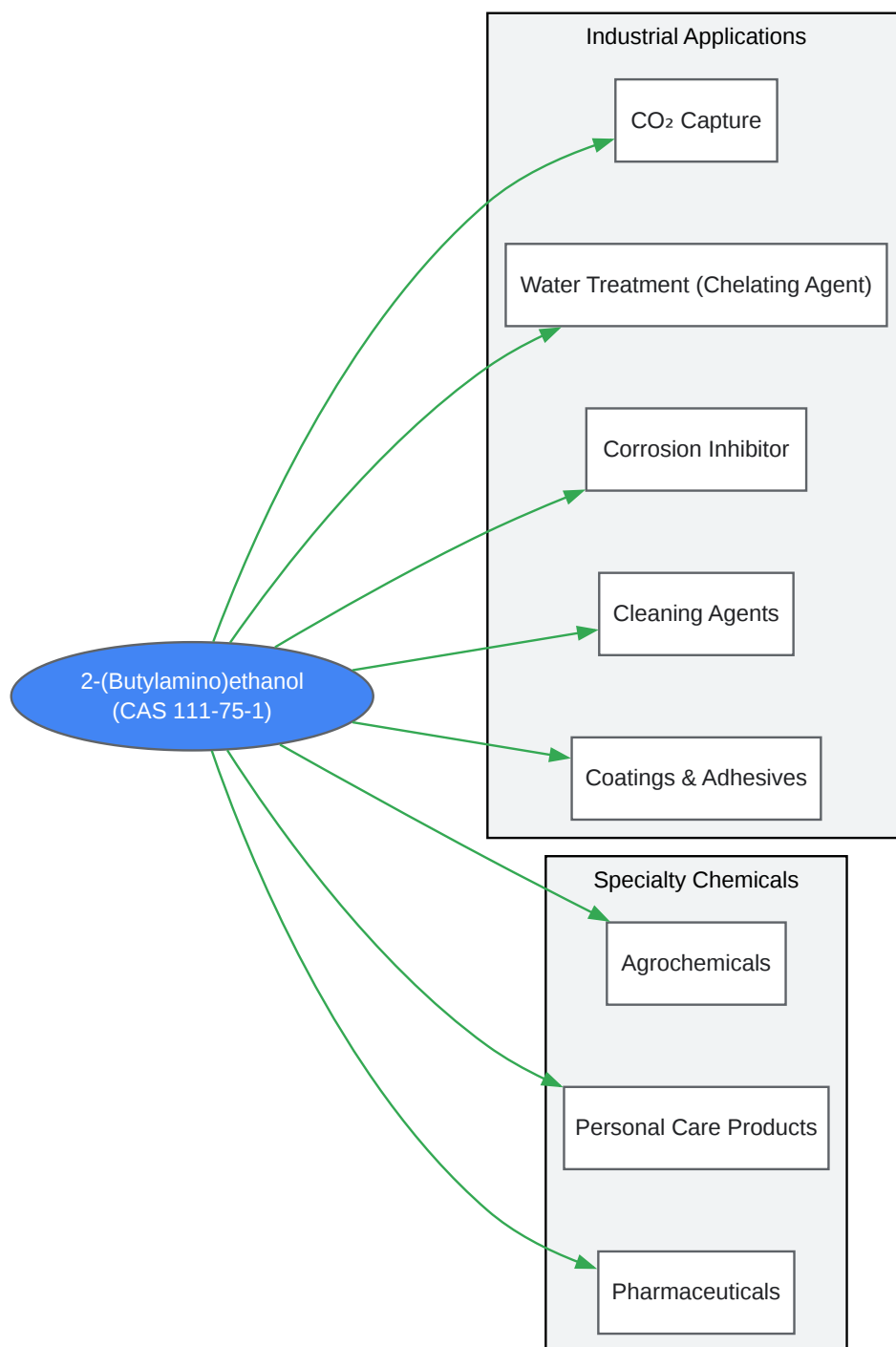
Structural Confirmation (NMR and FTIR Spectroscopy):

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are used to confirm the chemical structure. A deuterated solvent such as chloroform-d (CDCl_3) or deuterium oxide (D_2O) is used to prepare the sample. The chemical shifts, splitting patterns, and integration of the peaks in the ^1H NMR spectrum, along with the number and chemical shifts of the signals in the ^{13}C NMR spectrum, provide a detailed map of the molecule's structure.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR spectroscopy is used to identify the functional groups present. The sample can be analyzed as a neat liquid between salt plates (e.g., NaCl or KBr) or using an Attenuated Total Reflectance (ATR) accessory. Key characteristic peaks to look for include the O-H stretch from the alcohol group, the N-H stretch from the secondary amine, and C-H and C-N stretches.

Visualizations

Experimental Workflow for Characterization





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References

- 1. guidechem.com [guidechem.com]
- 2. 2-(Butylamino)ethanol | 111-75-1 [chemicalbook.com]
- 3. 2-(Butylamino)ethanol (111-75-1) IR Spectrum [chemicalbook.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]
- 5. RU2592847C2 - Method of producing 2-(2-tret.butylamino-ethoxy)-ethanol (tret.butylaminodiglycol, tbadg) - Google Patents [patents.google.com]
- 6. Signaling Pathways Mediating Alcohol Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 7. spectrabase.com [spectrabase.com]
- 8. 2-(Butylamino)ethanol (111-75-1) 1H NMR spectrum [chemicalbook.com]
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